

Technical Support: Purification Protocols for C.I. Disperse Red 15

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Compound of Interest

Compound Name: 1-[(2-Butoxyethyl)amino]-4-hydroxyanthraquinone

CAS No.: 94313-83-4

Cat. No.: B12674357

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Introduction: The Purity Imperative

Welcome to the Technical Support Center. You are likely accessing this guide because standard commercial grades of C.I. Disperse Red 15 (typically 90-95% purity) are insufficient for your application.^{[1][2][3]}

In high-stakes environments—such as analytical standard preparation, dye-sensitized solar cell (DSSC) research, or pharmaceutical intermediate synthesis—impurities like 1,4-diaminoanthraquinone (Disperse Red 11) or 1,4-dihydroxyanthraquinone (Quinizarin) act as structural defects.^{[1][2]} These impurities quench fluorescence, alter redox potentials, and broaden melting point ranges.

This guide provides autonomous, field-tested protocols to elevate purity to >98% (Recrystallization) or >99.5% (Sublimation).^{[1][2]}

Solvent Selection Matrix

The choice of solvent is not arbitrary; it is a balance between solubility differential (slope of the solubility curve) and impurity rejection.^[3]

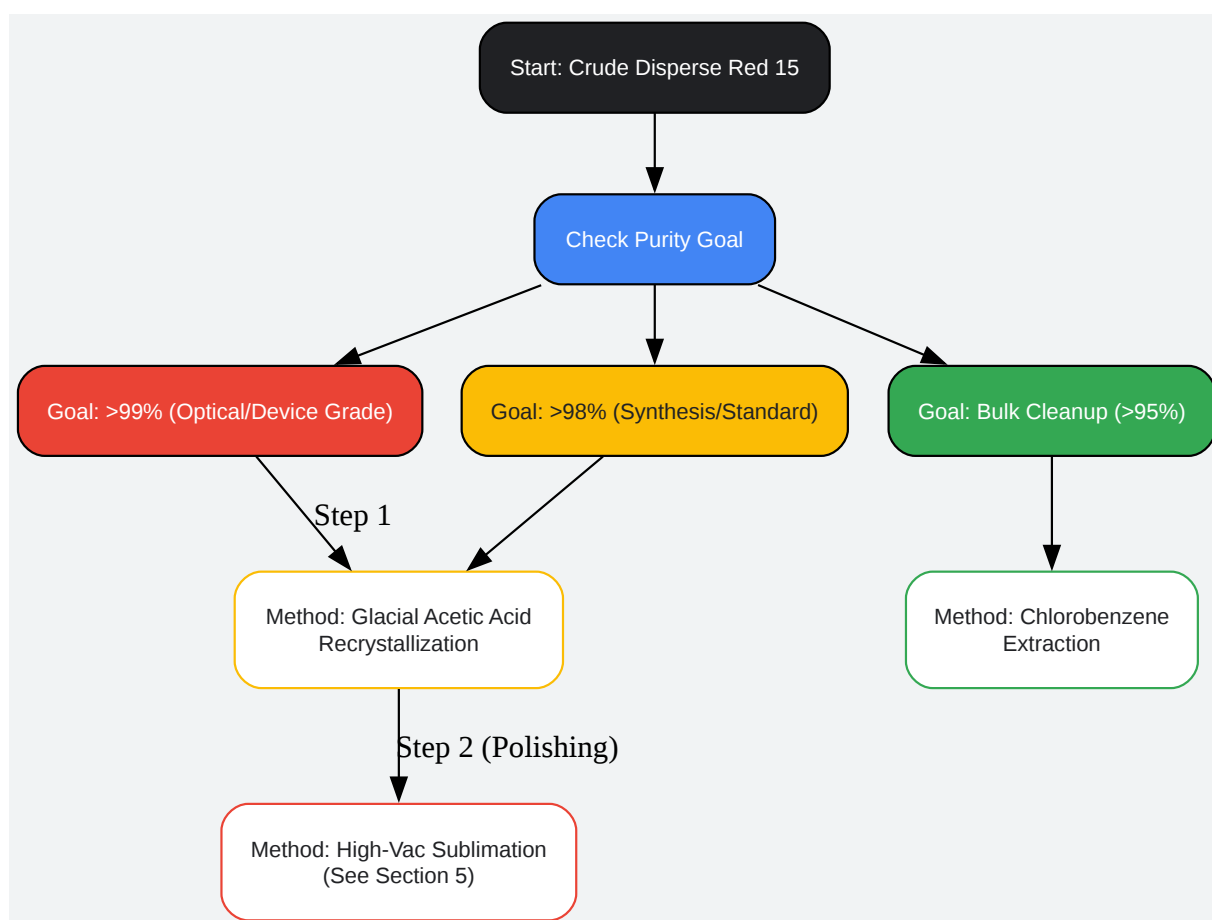
Solvent System	Role	Yield Potential	Purity Potential	Technical Rationale
Glacial Acetic Acid	Primary	Moderate (60-70%)	High	Excellent thermal solubility gradient.[1][2][3] The polar protic nature disrupts intermolecular H-bonding of the dye, allowing lattice reformation excluding isomers.[1]
Chlorobenzene	Scrubbing	High (80-85%)	Moderate	High boiling point (131°C) allows dissolution of stubborn crude tars.[3] Best for initial cleanup of "dirty" commercial batches.[3]
Ethanol : Water (80:20)	Polishing	Low (40-50%)	Moderate	Acts as an anti-solvent system. [1][2][3] Good for removing inorganic salts but poor at separating structural anthraquinone isomers.[2][3]
Nitrobenzene	Avoid	High	Low	NOT RECOMMENDED

D. High toxicity and extremely difficult to remove trace solvent from the crystal lattice due to

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stacking.[\[1\]](#)[\[3\]](#)

Decision Logic: Which Path to Take?



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Figure 1: Decision tree for selecting the appropriate purification workflow based on purity requirements.[1][2]

Master Protocol: Glacial Acetic Acid Recrystallization

Safety Warning: Glacial acetic acid is corrosive and flammable.[2][3] Perform all operations in a fume hood. Wear butyl rubber gloves.[3]

The Mechanism

1-amino-4-hydroxyanthraquinone possesses strong intramolecular hydrogen bonding.[1][2][3] Acetic acid at high temperatures competes with these bonds, solvating the molecule.[3] Upon cooling, the dye molecules re-stack preferentially, while impurities (which often have different H-bonding geometries) remain in the mother liquor.

Step-by-Step Procedure

- Saturation:
 - Place 10.0 g of crude Disperse Red 15 in a 250 mL round-bottom flask.
 - Add 100 mL of Glacial Acetic Acid.
 - Add a magnetic stir bar and attach a reflux condenser.[2][3]
 - Heat to boiling (approx. 118°C) with stirring.
 - Checkpoint: If the solution is not clear dark red after 15 minutes of reflux, add more acid in 10 mL increments. If black specks remain, these are likely carbonized insoluble matter.[3]
- Hot Filtration (Critical Step):
 - While keeping the solution near boiling, filter rapidly through a pre-heated sintered glass funnel (porosity M) or a fluted filter paper into a pre-heated Erlenmeyer flask.

- Why Pre-heat? If the funnel is cold, the dye will crystallize instantly in the stem, blocking flow and ruining the yield.
- Controlled Crystallization:
 - Allow the filtrate to cool to room temperature slowly (over 2-3 hours). Do not use an ice bath yet.[\[2\]](#)[\[3\]](#)
 - Causality: Rapid cooling traps mother liquor (containing impurities) inside the crystal lattice.[\[3\]](#) Slow cooling promotes large, pure needles.[\[3\]](#)
 - Once at room temperature, place in an ice bath (0-4°C) for 1 hour to maximize yield.
- Isolation & Washing:
 - Filter the crystals using vacuum filtration.[\[3\]](#)[\[4\]](#)
 - Wash 1: Wash with 20 mL of cold glacial acetic acid (displaces dirty mother liquor).[\[2\]](#)[\[3\]](#)
 - Wash 2: Wash with 50 mL of distilled water (removes acetic acid).
 - Wash 3: Wash with 20 mL of cold methanol (speeds up drying, removes trace water).[\[2\]](#)[\[3\]](#)
- Drying:
 - Dry in a vacuum oven at 60°C for 6 hours.
 - Target Melting Point: 207–209°C [\[1\]](#).[\[3\]](#)

Troubleshooting Guide (FAQ)

Q1: My yield is very low (<40%). What happened?

- Cause: You likely used too much solvent (dilution effect) or did not cool the solution sufficiently.[\[3\]](#)
- Fix: Concentrate the mother liquor by rotary evaporation (remove ~50% of solvent) and cool again to harvest a "second crop." Note that the second crop is usually less pure than the first.[\[3\]](#)

Q2: The crystals look "tarry" or sticky.

- Cause: Presence of oily isomers or oligomers that did not stay in solution.[2][3]
- Fix: This indicates the crude was very dirty.[3] Perform a pre-wash: Suspend the crude dye in cold acetone, stir for 30 minutes, and filter. Acetone dissolves many tarry impurities but dissolves Disperse Red 15 only sparingly at room temperature.[2][3] Then, proceed with Acetic Acid recrystallization.[3]

Q3: I see two spots on my TLC plate.

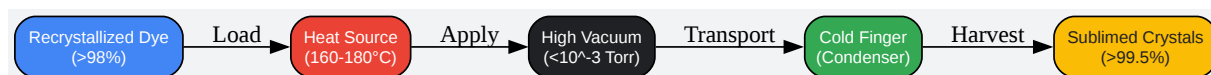
- Context: TLC (Silica gel; Toluene:Acetone 4:1) is the best quick check.[3]
- Analysis: The main red/violet spot is your product.[3] A secondary blue/violet spot is likely 1,4-diaminoanthraquinone (Disperse Red 11).[1][2][3] A yellow/orange spot is 1-aminoanthraquinone.[1][2][3]
- Fix: If recrystallization fails to remove the diamino impurity, you must use Column Chromatography (Silica Gel, eluting with Dichloromethane -> 2% Methanol/DCM) before recrystallization.[2][3]

Q4: The melting point is broad (e.g., 195-205°C).[1][2]

- Cause: Solvent inclusion.[2][3] Acetic acid can get trapped in the crystal lattice.[3]
- Fix: Grind the crystals into a fine powder and dry under high vacuum (>1 mbar) at 80°C overnight.

Advanced Workflow: Sublimation

For device-grade applications (e.g., organic semiconductors), wet chemistry is often insufficient due to solvent trapping.[1][2]



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Figure 2: Sublimation workflow for ultra-high purity isolation.[1][2]

Protocol:

- Place recrystallized dye in the bottom of a sublimation apparatus.[3]
- Apply vacuum (<0.01 Torr).[2][3]
- Heat the bottom flask using an oil bath to 160-180°C. (Note: This is below the MP to prevent melting/splashing, relying on vapor pressure).
- Pure Disperse Red 15 will deposit on the water-cooled cold finger.[1][2][3]
- Non-volatile impurities remain at the bottom; more volatile impurities are pulled into the vacuum trap.[3]

References

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